

Personal protective equipment for handling 9,10-Dibromo-2-methylantracene

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Compound of Interest

Compound Name: 9,10-Dibromo-2-methylantracene

Cat. No.: B172297

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Essential Safety and Handling Guide for 9,10-Dibromo-2-methylantracene

This guide provides crucial safety and logistical information for the handling and disposal of **9,10-Dibromo-2-methylantracene**, tailored for researchers, scientists, and professionals in drug development. The following procedures are designed to ensure a safe laboratory environment. While a specific Safety Data Sheet (SDS) for **9,10-Dibromo-2-methylantracene** was not located, the guidance is based on safety data for the closely related and structurally similar compound, 9,10-Dibromoanthracene.^[1] It is imperative to handle this chemical with caution, assuming it may possess similar hazards.

Personal Protective Equipment (PPE)

To prevent skin and eye contact, as well as inhalation of dust, the following personal protective equipment is mandatory.

Protection Type	Specific Recommendations
Eye and Face Protection	Wear chemical safety goggles with side shields, approved under government standards such as EN166 (EU) or NIOSH (US).[2][3]
Hand Protection	Use chemical-resistant gloves (e.g., disposable nitrile gloves) and inspect them before use. Employ proper glove removal technique to avoid skin contact.[1][4]
Body Protection	A lab coat or other protective clothing is necessary to prevent skin exposure.[1]
Respiratory Protection	For procedures that may generate dust, use a full-face particle respirator with N99 (US) or P2 (EN 143) filter cartridges as a supplement to engineering controls.[1][5]

Operational Plan: Handling and Storage

Safe handling and storage practices are critical to minimize exposure and prevent accidents.

Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood with efficient exhaust.[1]
- Ensure that an eyewash station and a safety shower are readily accessible.[1][2]

Handling Procedures:

- Preparation: Before handling, ensure all required PPE is correctly worn.[1]
- Dispensing: To avoid creating dust when handling the solid material, use a spatula or a similar tool for transfers.[1]
- During Use: Avoid inhaling, ingesting, and coming into contact with skin and eyes.[1][6] Do not eat, drink, or smoke in the work area.

- Storage: Store the compound in a cool, dry, and well-ventilated location.^[2]^[7] Keep the container tightly sealed and store in a locked area.^[2] This substance should be stored away from strong oxidizing agents.^[2]^[6]^[7]

Emergency and Disposal Plan

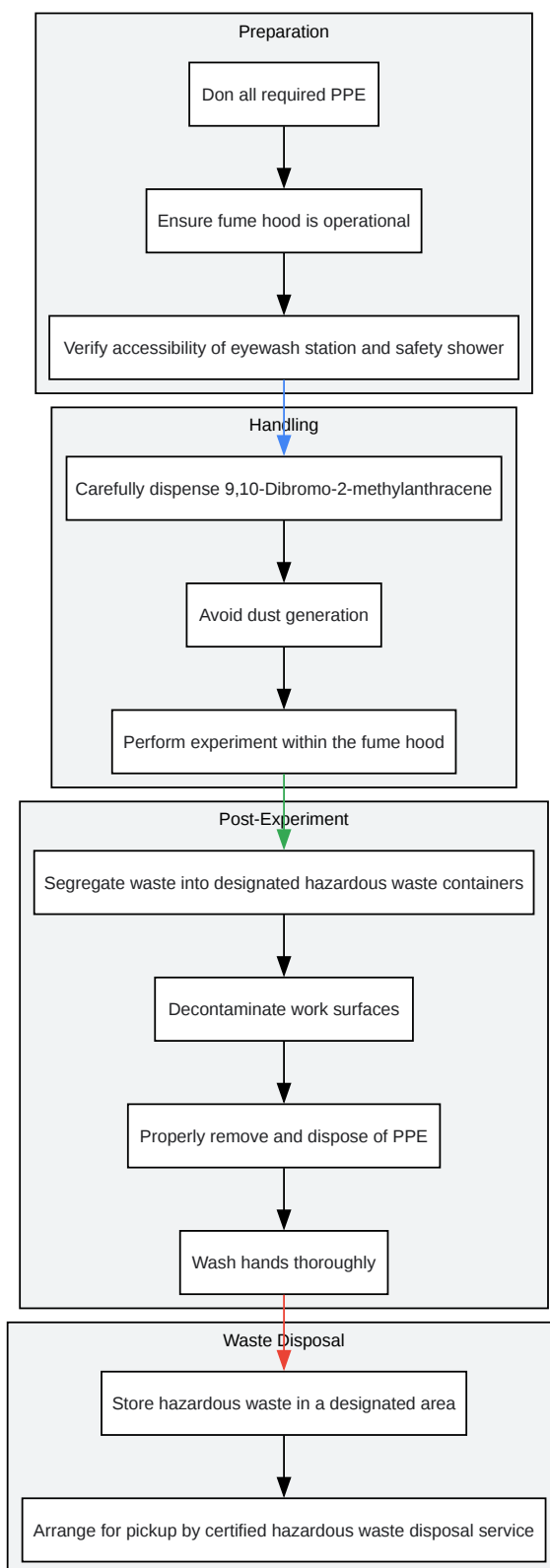
In Case of Exposure: Immediate action is crucial in the event of an exposure.

Exposure Route	First Aid Measures
Eye Contact	Immediately rinse eyes with plenty of water for at least 15 minutes, also under the eyelids. If irritation persists, seek medical attention. ^[2]
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothing. If skin irritation occurs, get medical advice. ^[2]
Inhalation	Move the person to fresh air. If they feel unwell, call a poison center or doctor. ^[2]
Ingestion	Clean the mouth with water and seek medical attention. ^[2]

Spill and Disposal Procedures: Proper disposal is essential to prevent environmental contamination.

- Spill Containment: In case of a spill, clean it up promptly. Avoid generating dust. Use dry clean-up procedures.^[7]
- Waste Disposal: This material and its container must be disposed of as hazardous waste.^[5]^[7] All waste must be handled in accordance with local, state, and federal regulations.^[7]
- Contaminated Packaging: Contaminated packaging should be treated and disposed of in the same manner as the chemical product.^[5]

Experimental Workflow Diagram



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Caption: Workflow for Safe Handling of **9,10-Dibromo-2-methylantracene**.

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